

Navigating the Safety Profile of Triacetin-d9: A Technical Guide

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Compound of Interest

Compound Name: *Triacetin-d9*

Cat. No.: *B12397043*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Triacetin-d9**. As a deuterated analog of Triacetin, its safety profile is considered to be closely aligned with the non-deuterated compound. **Triacetin-d9** is primarily utilized as an internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS.^[1] This document compiles essential information from Safety Data Sheets (SDS) and other technical sources to ensure safe handling and use in a laboratory setting.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes key quantitative data for Triacetin, which is expected to be representative of **Triacetin-d9**.

Property	Value
Molecular Formula	C9H14O6[2][3]
Molecular Weight	218.21 g/mol [2][3]
Appearance	Colorless, oily liquid
Odor	Odorless to slight fatty odor
Melting Point	3 °C / 37.4 °F
Boiling Point	258 - 260 °C / 496.4 - 500 °F
Flash Point	138 °C / 280.4 °F
Autoignition Temperature	430 - 433 °C / 806 - 812 °F
Density	1.155 - 1.16 g/cm ³
Vapor Pressure	<0.1 mbar @ 20 °C
Water Solubility	52,130 - 58,000 mg/L at 24.5 - 25 °C
log Pow (Octanol/Water Partition Coefficient)	0.25

Section 2: Toxicological Data

The toxicological profile is critical for assessing potential health hazards. Triacetin is generally considered to have low toxicity.

Test	Species	Route	Value
LD50	Rat	Oral	>2000 mg/kg
LC50	Rat	Inhalation	>1.721 mg/L (4 h)
Skin Irritation	Rabbit	Dermal	No skin irritation
Eye Irritation	Rabbit	Ocular	No eye irritation

Carcinogenicity: This product is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.

Mutagenicity: While some in-vitro tests on Chinese hamster lung cells showed positive results for chromosome aberration, the Ames test was negative.

Section 3: Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Handling Precautions

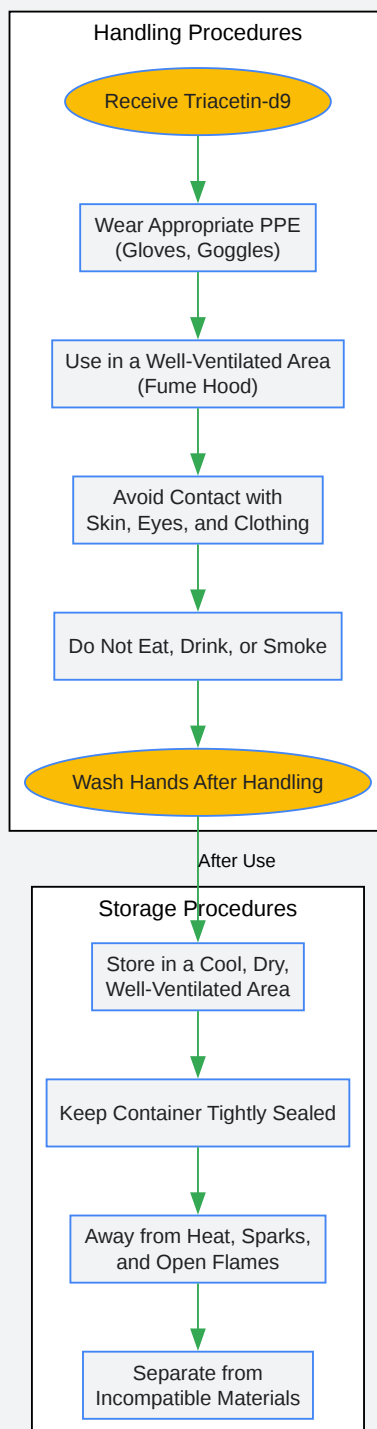
- Handle in accordance with good industrial hygiene and safety practices.
- Ensure adequate ventilation.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Storage Conditions

- Store in a cool, dry, and well-ventilated area.
- Keep container tightly closed.
- Protect from heat, sparks, open flames, and direct sunlight.
- Store away from incompatible materials such as strong oxidizing agents.

The logical workflow for safe handling and storage is depicted in the following diagram:

Workflow for Safe Handling and Storage of Triacetin-d9

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Storage of **Triacetin-d9**

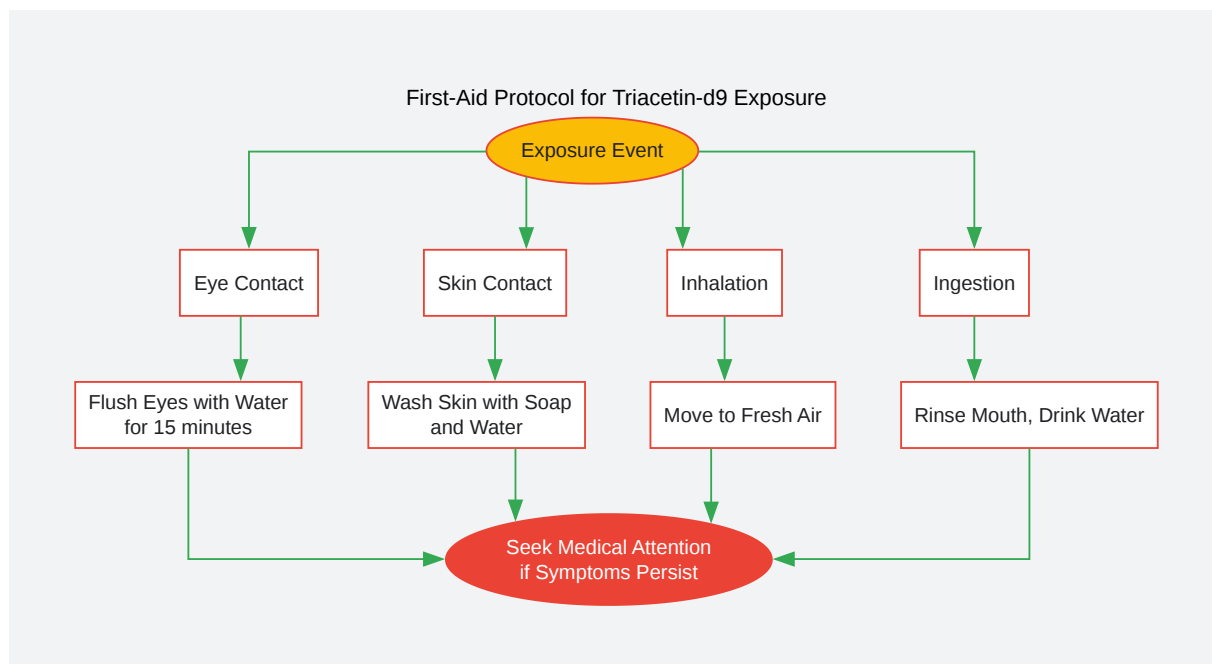
Section 4: Emergency Procedures

In the event of an accidental release or exposure, the following protocols should be followed.

First-Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- **Skin Contact:** Wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. Get medical attention if irritation develops or persists.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms persist.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Get medical attention.

The decision-making process for first aid is illustrated in the diagram below:



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Caption: First-Aid Protocol for **Triacetin-d9** Exposure

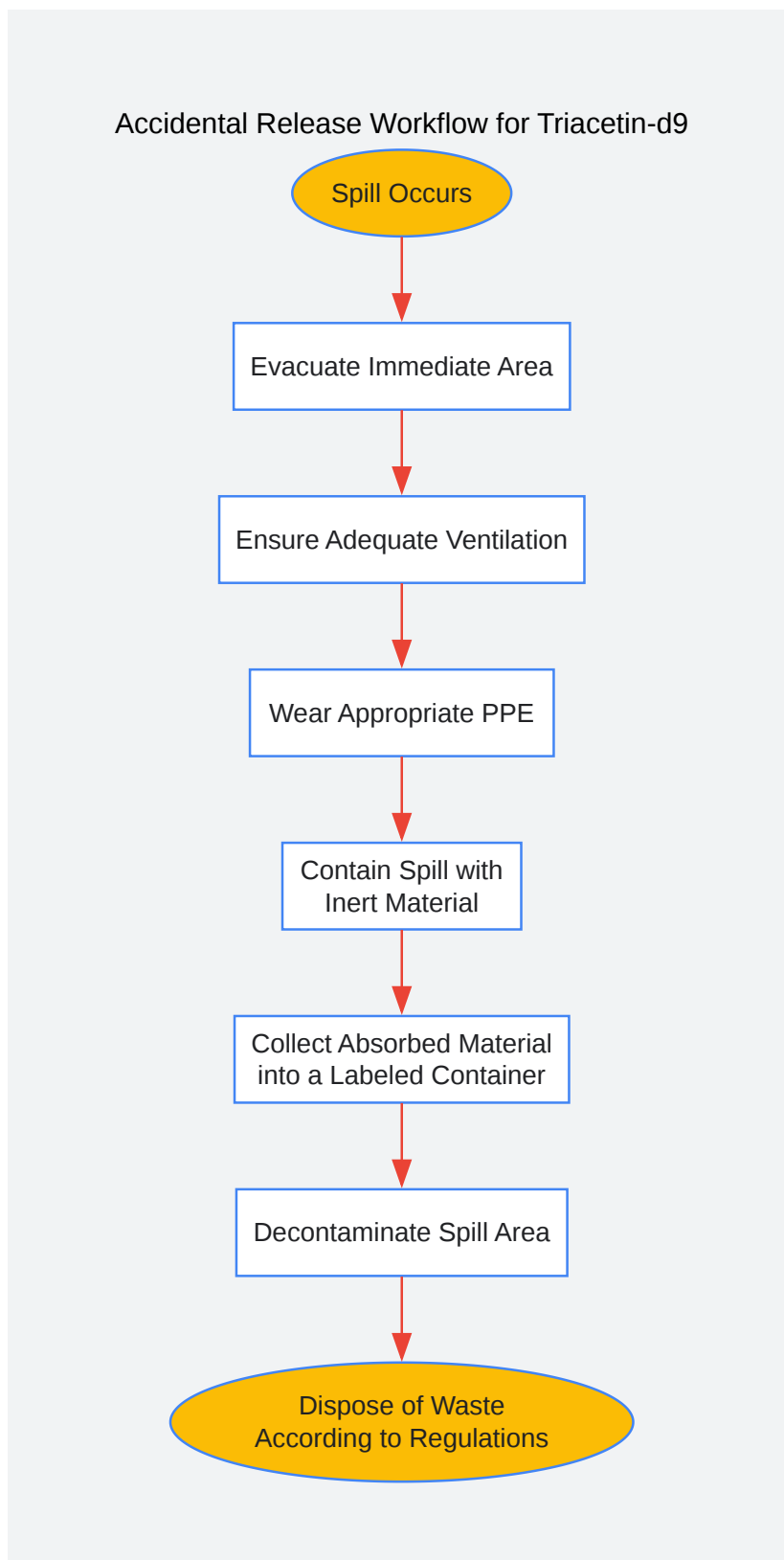
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The product is combustible at high temperatures and may be ignited by heat, sparks, or flames. Containers may explode when heated. Hazardous decomposition products include carbon monoxide and carbon dioxide.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with an inert, non-combustible material such as sand, earth, or vermiculite. Collect the spilled material into a suitable container for disposal.

The workflow for managing a chemical spill is outlined below:



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Caption: Accidental Release Workflow for **Triacetin-d9**

Section 5: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Excess heat, light, and incompatible materials.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide may be formed under fire conditions.
- Hazardous Polymerization: Will not occur.

This guide provides a foundational understanding of the safety considerations for **Triacetin-d9**. It is imperative for all users to read and understand the specific Safety Data Sheet provided by the manufacturer before handling this chemical. Always adhere to established laboratory safety protocols and wear appropriate personal protective equipment.

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